



Application Notes: Fluorescent Labeling of the LyP-1 Peptide

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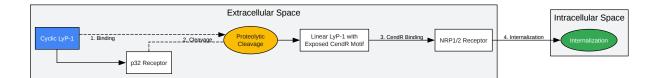
Introduction

The **LyP-1** peptide (sequence: CGNKRTRGC) is a cyclic nine-amino-acid peptide renowned for its ability to home to tumors and atherosclerotic plaques.[1][2] It selectively binds to the p32 protein (also known as gC1qR/HABP1), which is overexpressed on the surface of various tumor cells, tumor-associated macrophages, and in tumor lymphatics.[1][2][3] This targeting capability makes **LyP-1** an exceptional vector for the delivery of imaging agents and therapeutic payloads.[1] Fluorescent labeling of **LyP-1** is a critical technique that enables researchers to visualize biological processes, track peptide distribution in vitro and in vivo, and quantify receptor interactions.[4][5] These application notes provide detailed protocols for labeling the **LyP-1** peptide with fluorescent dyes using two primary chemical strategies.

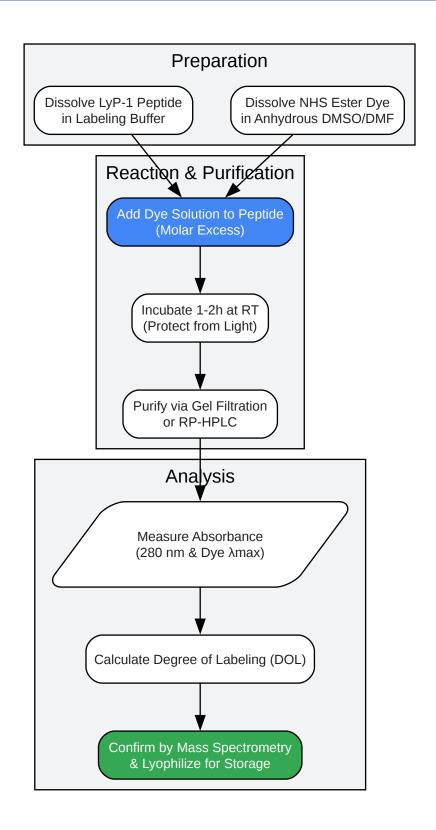
Principle of LyP-1 Internalization

The mechanism of **LyP-1**'s entry into target cells is a multi-step process. Initially, the cyclic **LyP-1** peptide binds to its primary receptor, p32, on the cell surface. Following this binding, the peptide undergoes proteolytic cleavage, which linearizes it. This conformational change exposes a C-terminal C-end rule (CendR) motif, specifically (R/K)XX(R/K). This newly exposed motif then interacts with Neuropilin-1/2 (NRP1/2), triggering subsequent internalization of the peptide and any conjugated cargo into the cell.[1]

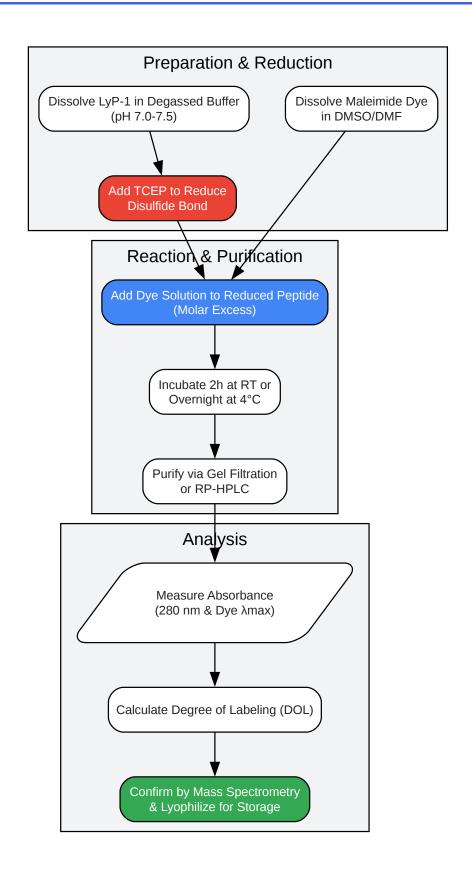












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